

physical properties of N-Boc-N-methyl-3-chloro-1-propanamine

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Compound of Interest

Compound Name: *N-Boc-N-methyl-3-chloro-1-propanamine*

Cat. No.: *B039541*

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An In-depth Technical Guide on the Physical Properties of **N-Boc-N-methyl-3-chloro-1-propanamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-N-methyl-3-chloro-1-propanamine is a bifunctional organic compound utilized as a versatile building block in organic synthesis and medicinal chemistry. Its structure incorporates a tert-butyloxycarbonyl (Boc) protecting group on a methylated amine and a terminal alkyl chloride. This configuration makes it a valuable intermediate, particularly for the synthesis of more complex molecules, including PROTAC (Proteolysis Targeting Chimera) linkers.[1] A thorough understanding of its physical properties is essential for its proper handling, storage, and application in synthetic protocols. This guide provides a detailed overview of its key physical characteristics, outlines standard experimental methodologies for their determination, and presents a logical workflow for compound characterization.

Core Physical Properties

The physical properties of **N-Boc-N-methyl-3-chloro-1-propanamine** are critical for its use in a laboratory setting. The compound is typically supplied as a colorless liquid.[2] It should be stored in a dry environment at room temperature to ensure its stability.[2][3]

Data Presentation

The quantitative physical and chemical data for **N-Boc-N-methyl-3-chloro-1-propanamine** are summarized in the table below for clear reference and comparison. It is important to note that some of the available data, such as boiling point and density, are predicted values derived from computational models.^[2]

Property	Value	Notes	Source(s)
CAS Number	114326-14-6	-	[1] [2] [3]
Molecular Formula	C ₉ H ₁₈ ClNO ₂	-	[1] [2] [3] [4]
Molecular Weight	207.70 g/mol	-	[1] [3]
Physical State	Liquid	At room temperature	[2]
Appearance	Colorless Liquid	-	[2]
Boiling Point	254.7 ± 19.0 °C	Predicted	[2]
Density	1.042 ± 0.06 g/cm ³	Predicted, at 20°C	[2]
Refractive Index	Not Available	-	[2]
Melting Point	Not Applicable	-	[2]
Storage Condition	Sealed in dry, room temperature	-	[2] [3]

Experimental Protocols

While specific, published experimental determinations for all physical properties of **N-Boc-N-methyl-3-chloro-1-propanamine** are not readily available, this section outlines the standard, universally accepted methodologies for determining the key physical constants of a liquid chemical compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A heating mantle is used for controlled heating.
- Procedure:
 - The liquid sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The sample is heated gently.
 - The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.
 - For pressure-sensitive compounds or high-boiling liquids, vacuum distillation is employed, and the boiling point is reported at a specific reduced pressure.

Determination of Density

Density is the mass of a substance per unit volume.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the liquid sample, ensuring no air bubbles are present. The temperature of the liquid is recorded.
 - The filled pycnometer is weighed again.

- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

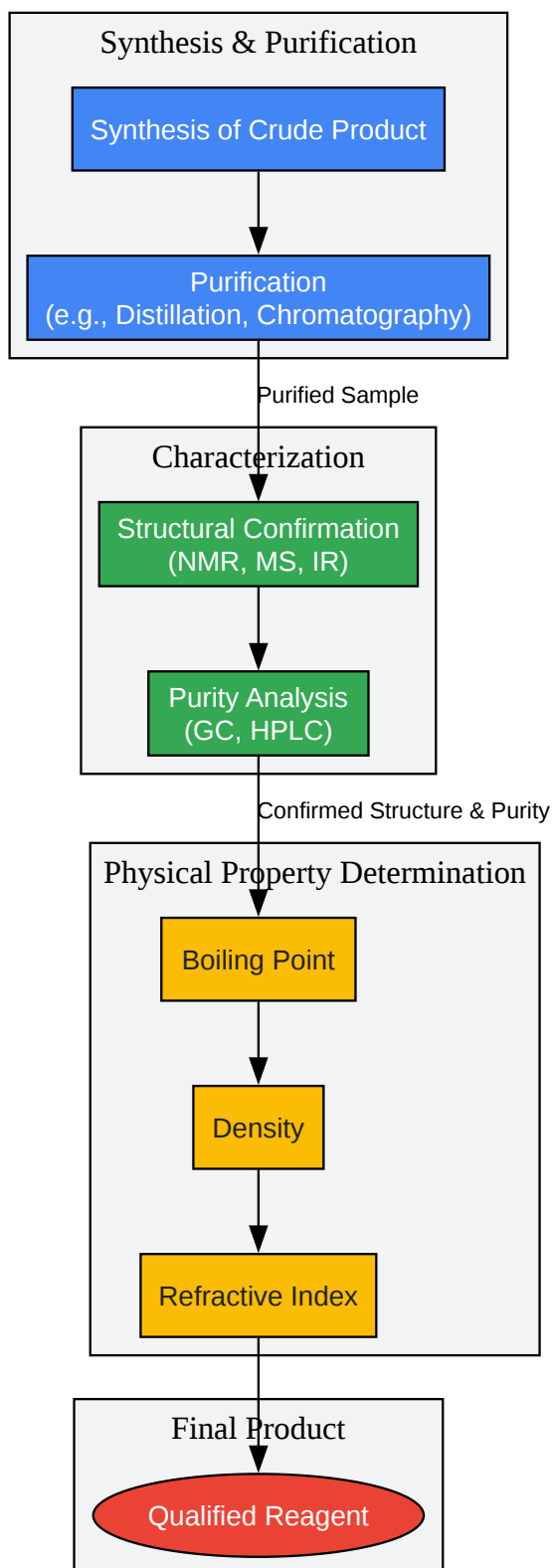
Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the user looks through the eyepiece, adjusting the instrument until the dividing line between the light and dark fields is sharp and centered.
 - The refractive index is read from the instrument's scale. The temperature is also recorded, as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The characterization of a chemical intermediate like **N-Boc-N-methyl-3-chloro-1-propanamine** follows a logical workflow to confirm its identity and purity before its use in further synthetic steps. The following diagram illustrates this general process.



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Caption: General workflow for the synthesis, purification, and characterization of a chemical intermediate.

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